

Application Notes & Protocols: Coupling Reactions with Boc-Glu(OBzl)-OSu

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Compound of Interest

Compound Name: *Boc-glu(obzl)-osu*

CAS No.: 32886-40-1

Cat. No.: B558326

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and professionals in drug development on the effective use of N- α -Boc-L-glutamic acid γ -benzyl α -N'-hydroxysuccinimide ester, commonly abbreviated as **Boc-Glu(OBzl)-OSu**, in amide coupling reactions. We will delve into the underlying chemical principles, provide detailed, field-tested protocols for coupling with primary amines, discuss critical reaction parameters, and offer a guide for troubleshooting common experimental challenges. The aim is to equip the user with both the theoretical understanding and practical knowledge required for successful and reproducible outcomes.

Reagent Overview and Strategic Considerations

Boc-Glu(OBzl)-OSu is a widely used amino acid derivative in peptide synthesis and bioconjugation.^{[1][2]} Its structure is strategically designed for controlled, regioselective amide bond formation. Understanding the role of each component is crucial for its effective application.

- Boc (tert-Butoxycarbonyl) Group: This acid-labile protecting group masks the α -amino group, preventing self-polymerization and directing the reaction to the desired amine nucleophile. Its removal is typically achieved under acidic conditions (e.g., trifluoroacetic acid, TFA) that are orthogonal to the cleavage conditions for the benzyl ester.[3]
- OBzl (Benzyl Ester) Group: The γ -carboxyl group of the glutamic acid side chain is protected as a benzyl ester. This group is stable to the mildly acidic conditions used for Boc removal and the basic conditions of the coupling reaction. It is typically removed via hydrogenolysis. [4]
- OSu (N-Hydroxysuccinimide Ester): The α -carboxyl group is activated as an NHS ester. This modification converts the carboxylate, a poor leaving group, into an excellent one (the N-hydroxysuccinimide anion). This renders the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack by primary and secondary amines, facilitating efficient amide bond formation under mild conditions.[5][6]

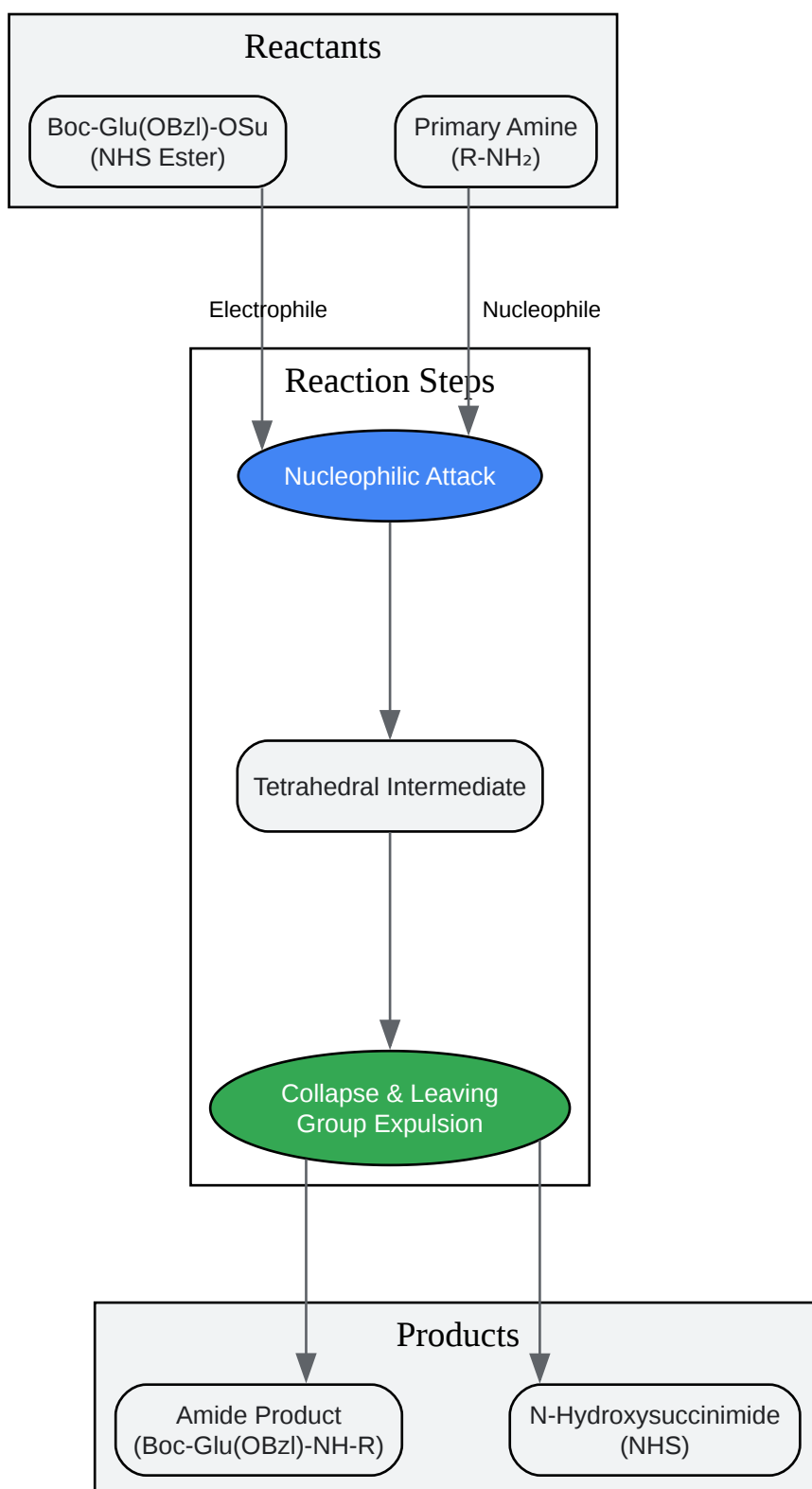
Table 1: Properties of **Boc-Glu(OBzl)-OSu**

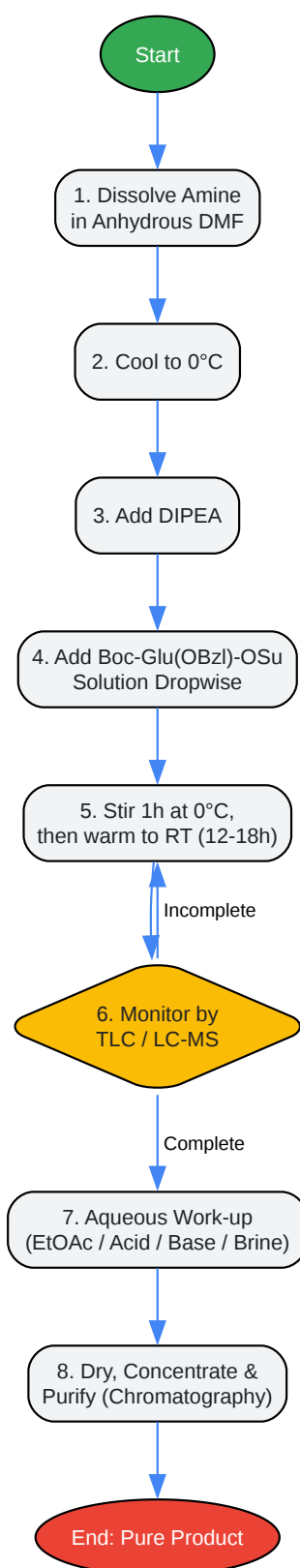
Property	Value	Source
Chemical Formula	C ₂₁ H ₂₆ N ₂ O ₈	[1][7]
Molecular Weight	434.44 g/mol	[1][7]
CAS Number	32886-40-1	[1][7]
Appearance	White to off-white solid	[7]
Storage	Store at -20°C, keep dry	[8]

The Core Reaction: Mechanism of Amide Bond Formation

The coupling reaction proceeds via a nucleophilic acyl substitution. The primary amine, acting as the nucleophile, attacks the electrophilic carbonyl carbon of the NHS ester. The tetrahedral intermediate formed then collapses, expelling the stable N-hydroxysuccinimide leaving group to form the desired amide bond.[5]

The reaction releases N-hydroxysuccinimide (NHS) as a byproduct, which is weakly acidic ($pK_a \approx 6.0$).^[9] While the reaction can sometimes proceed without an external base, the addition of a non-nucleophilic base is highly recommended to neutralize the liberated NHS and any trace acids, ensuring the amine nucleophile remains in its more reactive, deprotonated state.^[10]





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Sources

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